

The Solubility of Nickel(II) Hydroxide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Nickel dihydroxide

Cat. No.: B224685

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Abstract

This technical guide provides a comprehensive overview of the solubility of Nickel(II) hydroxide, $\text{Ni}(\text{OH})_2$, in various solvent systems. Aimed at researchers, scientists, and professionals in drug development, this document details the dissolution behavior of $\text{Ni}(\text{OH})_2$ in aqueous solutions (water, acids, bases, and complexing agents) and non-aqueous organic solvents. Quantitative solubility data are presented in tabular format for comparative analysis. Furthermore, this guide outlines a generalized experimental protocol for solubility determination and discusses the toxicological relevance of nickel, including a simplified signaling pathway associated with nickel-induced cellular stress.

Introduction

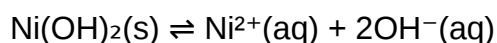
Nickel(II) hydroxide, $\text{Ni}(\text{OH})_2$, is an inorganic compound appearing as a green, crystalline solid. [1] It exists in two main polymorphic forms, $\alpha\text{-Ni}(\text{OH})_2$ and $\beta\text{-Ni}(\text{OH})_2$. The α -polymorph is known to convert to the more stable β -form in alkaline solutions. [1] The solubility of $\text{Ni}(\text{OH})_2$ is a critical parameter in a wide range of applications, from its use in the electrodes of rechargeable batteries to its role as a catalyst. [1] For professionals in drug development and toxicology, understanding the dissolution and bioavailability of nickel compounds is paramount, as nickel and its compounds are classified as known human carcinogens. [2] This guide will explore the chemical principles governing its solubility in different chemical environments.

Solubility in Aqueous Systems

The solubility of $\text{Ni}(\text{OH})_2$ in aqueous media is highly dependent on the pH and the presence of complexing agents.

Water

Nickel(II) hydroxide is sparingly soluble in pure water.^{[1][3]} The dissolution in water is an equilibrium process described by the following equation:

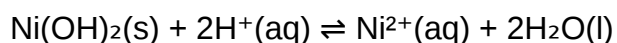


The low solubility is quantified by its solubility product constant (K_{sp}), which represents the product of the ion concentrations at equilibrium in a saturated solution.

Acidic Solutions

$\text{Ni}(\text{OH})_2$ readily dissolves in acidic solutions.^[1] The dissolution is a neutralization reaction where the hydroxide ions (OH^{-}) from $\text{Ni}(\text{OH})_2$ react with the hydrogen ions (H^{+}) from the acid to form water. This consumption of hydroxide ions shifts the solubility equilibrium to the right, promoting the dissolution of the solid, as described by Le Châtelier's principle.

The overall reaction in an acidic medium is:



Alkaline Solutions (Sodium Hydroxide)

In alkaline solutions containing a common ion, such as sodium hydroxide (NaOH), the solubility of $\text{Ni}(\text{OH})_2$ is significantly decreased. The increased concentration of hydroxide ions (OH^{-}) from the NaOH shifts the solubility equilibrium to the left, favoring the precipitation of solid $\text{Ni}(\text{OH})_2$. This phenomenon is known as the common ion effect. Unlike some other metal hydroxides, $\text{Ni}(\text{OH})_2$ is not amphoteric and does not dissolve in excess strong base.

Ammonia Solutions

Nickel(II) hydroxide dissolves in aqueous ammonia due to the formation of the highly stable and soluble hexaamminenickel(II) complex ion, $[\text{Ni}(\text{NH}_3)_6]^{2+}$. Ammonia acts as a Lewis base (ligand), complexing with the Ni^{2+} ion. This complexation removes Ni^{2+} ions from the solution,

which, according to Le Châtelier's principle, pulls the solubility equilibrium to the right, causing more $\text{Ni}(\text{OH})_2$ to dissolve.

The net ionic equation for this process is:



Quantitative Solubility Data

The following tables summarize the quantitative solubility data for $\beta\text{-Ni}(\text{OH})_2$ at standard conditions (25 °C, 1 atm) unless otherwise noted.

Table 1: Solubility Product and Molar Solubility in Water

Parameter	Value	Reference
Solubility Product (Ksp)	6.0×10^{-16}	[brainly.com/question/42379357]
Molar Solubility in Water	$\sim 7.9 \times 10^{-6} \text{ mol/L}$	Calculated from Ksp
Solubility in Water (g/L)	$\sim 0.0015 \text{ g/L}$	[vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFEDBH5VVVxibC5qkwYnZdCXRz8c0CBqoWbFEMSpH1ekwfmRsyOa48AP2NUf8BKMDtWURTiGS1-bmXvFse9Me6HVbNM0spPxA g2Chn0GYAdEEtuYtN8dTJn45rU249OB1Zq8PHG8emDMtiqqfGL]

Table 2: Molar Solubility in Different Aqueous Solvents

Solvent	Molar Solubility of Ni(OH) ₂ (mol/L)	Remarks
Pure Water	$\sim 7.9 \times 10^{-6}$	Sparingly soluble.
0.1 M HCl	High	Readily dissolves due to neutralization.
0.1 M NaOH	$\sim 2.0 \times 10^{-13}$	Solubility is suppressed by the common ion effect. [4]
0.3 M NH ₃	Significantly Increased	Dissolves via formation of [Ni(NH ₃) ₆] ²⁺ complex.

Solubility in Organic Solvents

As a polar, ionic inorganic compound, Nickel(II) hydroxide is generally considered insoluble in non-polar or weakly polar organic solvents such as hydrocarbons, ethers, and chlorinated hydrocarbons. Its solubility in polar organic solvents like methanol and ethanol is also extremely low. This behavior is consistent with the chemical principle of "like dissolves like," where polar solutes dissolve in polar solvents and non-polar solutes dissolve in non-polar solvents.

Experimental Determination of Solubility

The solubility of a sparingly soluble salt like Ni(OH)₂ can be determined through several experimental methods. A common approach involves preparing a saturated solution and measuring the equilibrium concentration of the metal ion.

Generalized Experimental Protocol

- **Preparation of Saturated Solution:** An excess amount of solid Ni(OH)₂ is added to the solvent of interest in a sealed container.
- **Equilibration:** The mixture is agitated (e.g., stirred or shaken) at a constant temperature for an extended period to ensure that equilibrium is reached between the solid and the dissolved ions.

- Phase Separation: The solid and liquid phases are separated. This is typically achieved by filtration through a fine-pore membrane filter or by centrifugation.
- Analysis of the Aqueous Phase: The concentration of dissolved Ni^{2+} in the clear supernatant or filtrate is determined using a suitable analytical technique. Common methods include:
 - Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma (ICP) analysis for high sensitivity and accuracy.
 - UV-Vis Spectrophotometry after complexation with a coloring agent like dimethylglyoxime.
 - pH Measurement: For solubility in pure water, the equilibrium pH can be used to calculate the $[\text{OH}^-]$ concentration, from which the $[\text{Ni}^{2+}]$ and K_{sp} can be derived.^[5]
- Calculation: The molar solubility is calculated from the measured Ni^{2+} concentration.

Experimental Workflow Diagram

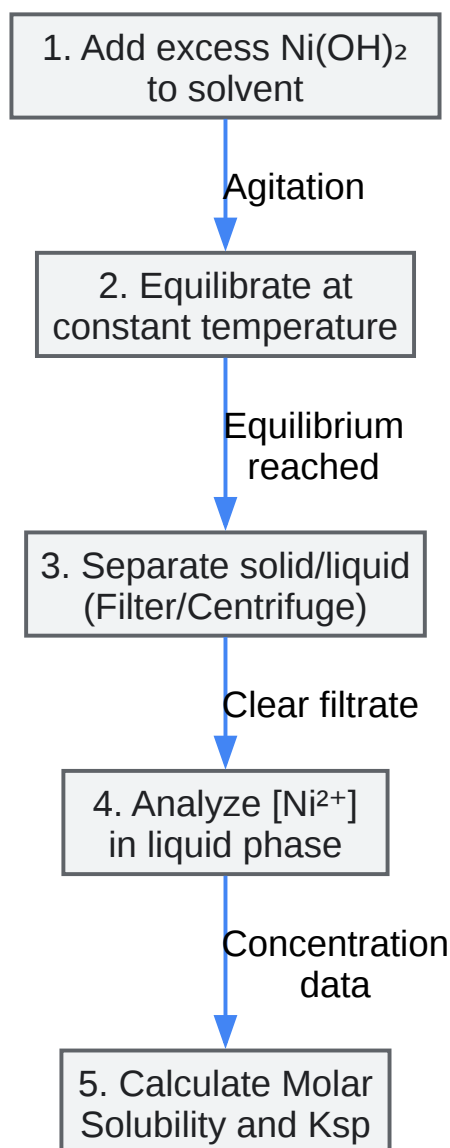


Diagram 1: General Experimental Workflow for Solubility Determination

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Caption: General experimental workflow for solubility determination.

Logical Flow of Ni(OH)_2 Dissolution

The dissolution behavior of $\text{Ni}(\text{OH})_2$ is dictated by the chemical properties of the solvent system. The following diagram illustrates the logical pathways of dissolution.

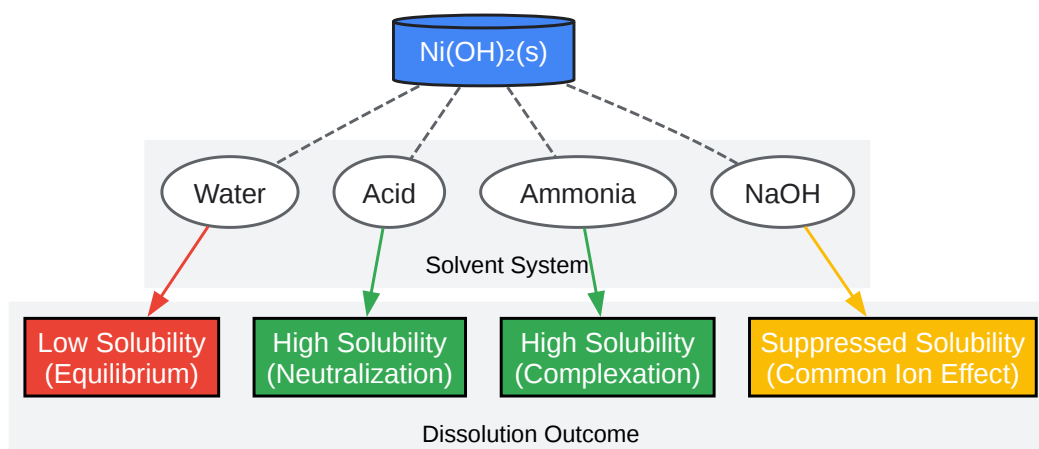


Diagram 2: Dissolution Pathways of $\text{Ni}(\text{OH})_2$

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Caption: Dissolution pathways of $\text{Ni}(\text{OH})_2$ in different aqueous systems.

Toxicological Relevance and Signaling

For drug development professionals, understanding the cellular impact of leached metal ions is crucial. Nickel compounds are recognized as human carcinogens, with toxicity linked to their ability to generate reactive oxygen species (ROS) and interfere with cellular signaling.[2] The dissolution of $\text{Ni}(\text{OH})_2$ in biological fluids can release Ni^{2+} ions, initiating a cascade of toxic effects.

A simplified pathway for nickel-induced cellular toxicity involves the generation of oxidative stress and the stabilization of Hypoxia-Inducible Factor 1-alpha (HIF-1 α), a transcription factor that regulates genes involved in tumor progression.

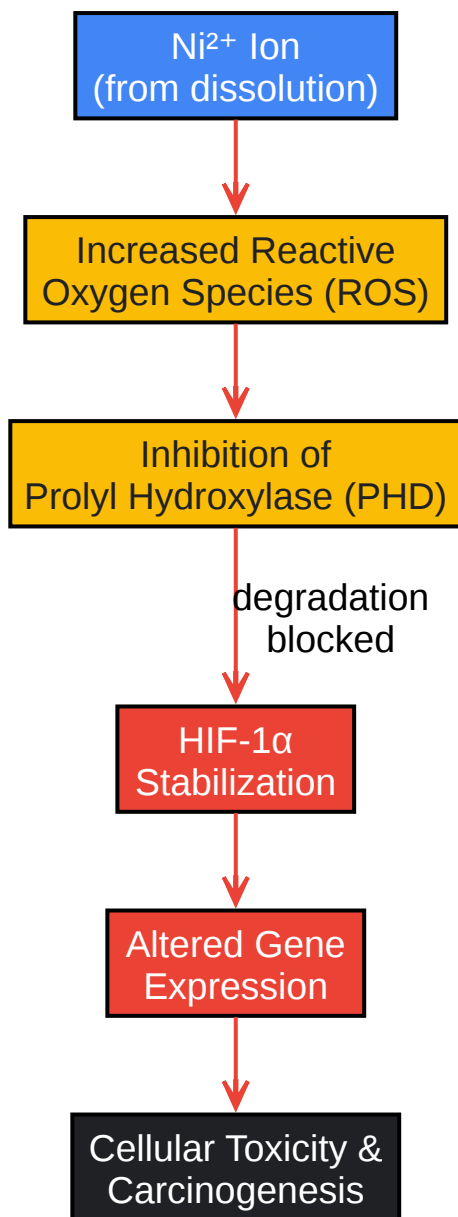


Diagram 3: Simplified Pathway of Ni²⁺ Induced Cellular Toxicity

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Caption: Simplified pathway of Ni²⁺ induced cellular toxicity.

Conclusion

The solubility of Nickel(II) hydroxide is not a simple constant but is dynamically influenced by its chemical environment. It is sparingly soluble in water, a behavior that is drastically altered by pH and the presence of complexing agents. While acids readily dissolve $\text{Ni}(\text{OH})_2$ through neutralization, its solubility is suppressed in strong alkalis due to the common ion effect. Ligands such as ammonia significantly enhance solubility by forming stable aqueous complexes. In contrast, its solubility in organic solvents is negligible. This detailed understanding of solubility is essential for controlling its reactivity in industrial processes and for assessing its bioavailability and toxicological risk in biological and environmental systems.

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